

In Vitro Characterization of LY2940094 Tartrate: A Technical Guide

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Compound of Interest

Compound Name: LY2940094 tartrate

Cat. No.: B15623468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro pharmacological characterization of **LY2940094 tartrate**, a potent and selective antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor. The information presented herein is curated for researchers and professionals in the field of drug discovery and development, offering a centralized resource for understanding the preclinical profile of this compound.

Quantitative Data Summary

The following tables summarize the key quantitative data for **LY2940094 tartrate** from in vitro studies.

Table 1: Receptor Binding Affinity and Antagonist Potency

Parameter	Value	Cell Line	Reference
Ki (Binding Affinity)	0.105 nM	CHO cells expressing human NOP receptors	[1][2][3]
Kb (Antagonist Potency)	0.166 nM	CHO cells expressing human NOP receptors	[1][2][3]

Table 2: Receptor Selectivity

Receptor	Binding Affinity (Ki)	Selectivity vs. NOP	Reference
NOP	0.105 nM	-	[1][2][3]
Mu Opioid Receptor (MOP)	> 4000-fold lower affinity	> 4000x	[4]
Kappa Opioid Receptor (KOP)	> 4000-fold lower affinity	> 4000x	[4]
Delta Opioid Receptor (DOP)	> 4000-fold lower affinity	> 4000x	[4]

Table 3: Functional Activity

Assay	Activity	Concentration	Cell Line	Reference
Agonist Efficacy	No agonist activity observed	Up to 10 μ M	CHO cells expressing human NOP receptors	[2][3]

Experimental Protocols

Detailed methodologies for the key in vitro experiments are provided below. These protocols are based on standard pharmacological assays for GPCRs and have been adapted for the characterization of NOP receptor antagonists like LY2940094.

NOP Receptor Radioligand Binding Assay

This assay determines the binding affinity (K_i) of LY2940094 for the NOP receptor.

- Cell Culture and Membrane Preparation:
 - Culture Chinese Hamster Ovary (CHO) cells stably expressing the human NOP receptor in appropriate growth medium.
 - Harvest cells and homogenize in ice-cold lysis buffer (e.g., 50 mM Tris-HCl, pH 7.4).
 - Centrifuge the homogenate at low speed to remove nuclei and cellular debris.
 - Centrifuge the supernatant at high speed (e.g., 40,000 x g) to pellet the cell membranes.
 - Wash the membrane pellet with fresh buffer and resuspend in assay buffer.
 - Determine the protein concentration of the membrane preparation using a standard protein assay (e.g., Bradford or BCA).
- Binding Assay Protocol:
 - In a 96-well plate, add the following to each well:
 - Cell membrane preparation (typically 10-20 μ g of protein).
 - A fixed concentration of a radiolabeled NOP receptor ligand (e.g., [3 H]-Nociceptin).
 - Varying concentrations of **LY2940094 tartrate** (competition binding).
 - For non-specific binding control wells, add a high concentration of an unlabeled NOP receptor agonist (e.g., 1 μ M N/OFQ).
 - Incubate the plate at room temperature for a defined period (e.g., 60-90 minutes) to allow binding to reach equilibrium.
 - Terminate the binding reaction by rapid filtration through glass fiber filters, washing with ice-cold wash buffer to remove unbound radioligand.

- Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the LY2940094 concentration.
 - Determine the IC₅₀ value (the concentration of LY2940094 that inhibits 50% of the specific binding of the radioligand) by fitting the data to a sigmoidal dose-response curve.
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

[³⁵S]GTPγS Binding Assay

This functional assay measures the ability of LY2940094 to antagonize agonist-stimulated G-protein activation.

- Membrane Preparation:
 - Prepare cell membranes from CHO cells expressing the human NOP receptor as described in the radioligand binding assay protocol.
- Assay Protocol:
 - In a 96-well plate, add the following to each well:
 - Cell membrane preparation (typically 10-20 μg of protein).
 - [³⁵S]GTPγS (a non-hydrolyzable GTP analog).
 - GDP (to maintain a pool of inactive G-proteins).
 - A fixed concentration of a NOP receptor agonist (e.g., N/OFQ) to stimulate G-protein activation.
 - Varying concentrations of **LY2940094 tartrate**.

- For basal binding, omit the NOP agonist. For non-specific binding, add a high concentration of unlabeled GTPyS.
- Incubate the plate at 30°C for a defined period (e.g., 60 minutes).
- Terminate the assay by rapid filtration through glass fiber filters.
- Measure the amount of bound [35S]GTPyS using a scintillation counter.
- Data Analysis:
 - Plot the amount of [35S]GTPyS bound against the logarithm of the LY2940094 concentration.
 - Determine the IC50 value for the inhibition of agonist-stimulated [35S]GTPyS binding.
 - The antagonist dissociation constant (Kb) can be calculated from the IC50 value using the Schild equation for competitive antagonism.

Cyclic AMP (cAMP) Inhibition Assay

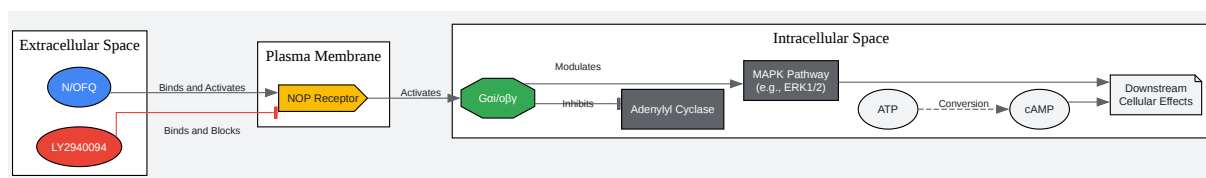
This cell-based assay assesses the ability of LY2940094 to block the agonist-mediated inhibition of adenylyl cyclase.

- Cell Culture:
 - Use CHO cells stably expressing the human NOP receptor.
- Assay Protocol:
 - Plate the cells in a 96-well plate and allow them to adhere overnight.
 - Pre-treat the cells with varying concentrations of **LY2940094 tartrate** for a defined period.
 - Stimulate the cells with a fixed concentration of a NOP receptor agonist (e.g., N/OFQ) in the presence of forskolin (an adenylyl cyclase activator).
 - Incubate for a defined period to allow for changes in intracellular cAMP levels.

- Lyse the cells and measure the intracellular cAMP concentration using a commercially available cAMP detection kit (e.g., HTRF, ELISA, or AlphaScreen).
- Data Analysis:
 - Plot the cAMP levels against the logarithm of the LY2940094 concentration.
 - Determine the IC₅₀ value for the reversal of agonist-induced inhibition of cAMP production.
 - This provides a measure of the functional antagonist potency of LY2940094 in a whole-cell system.

Visualizations

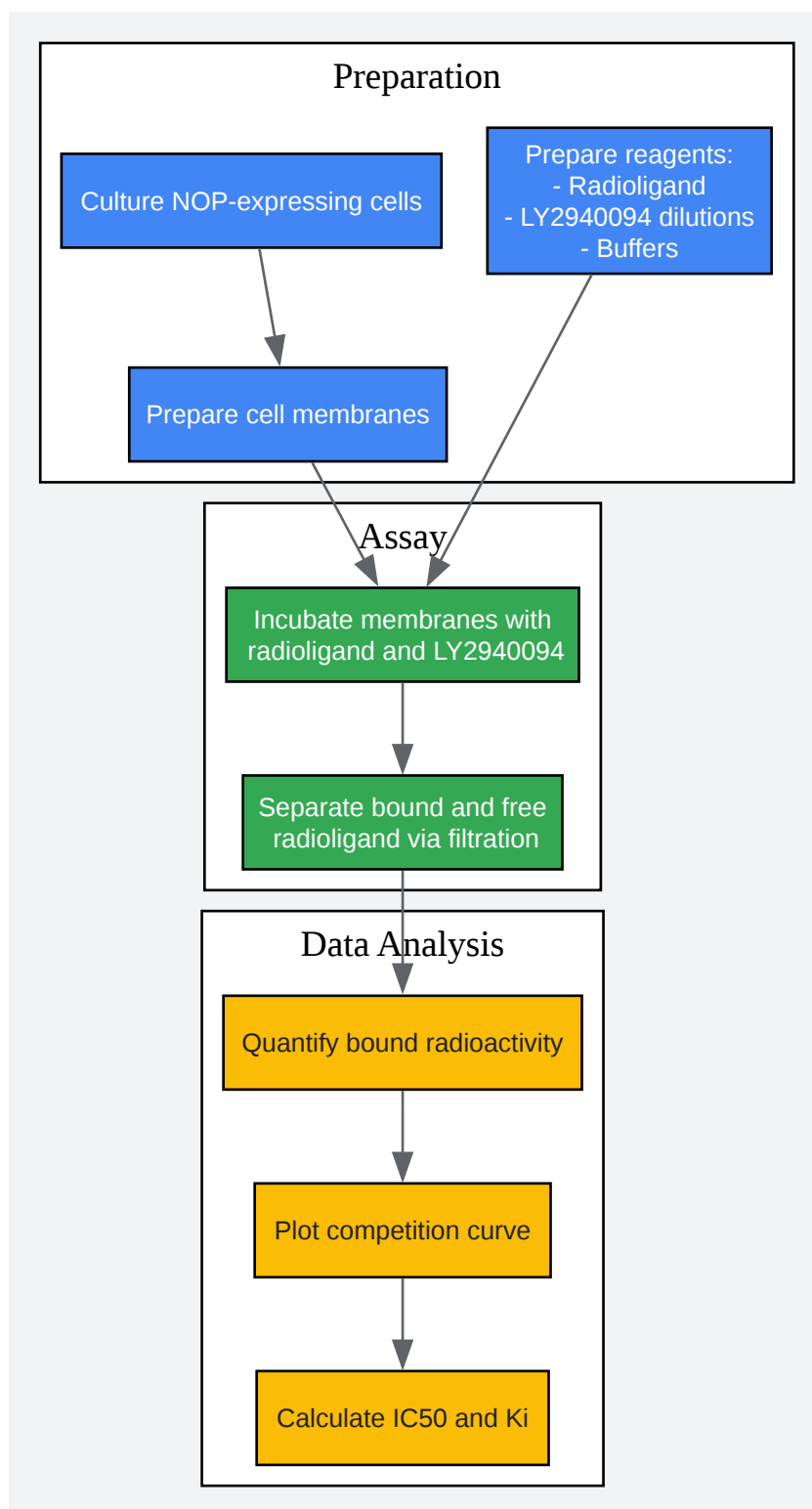
Signaling Pathway of the NOP Receptor and the Action of LY2940094



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Caption: NOP receptor signaling and the inhibitory action of LY2940094.

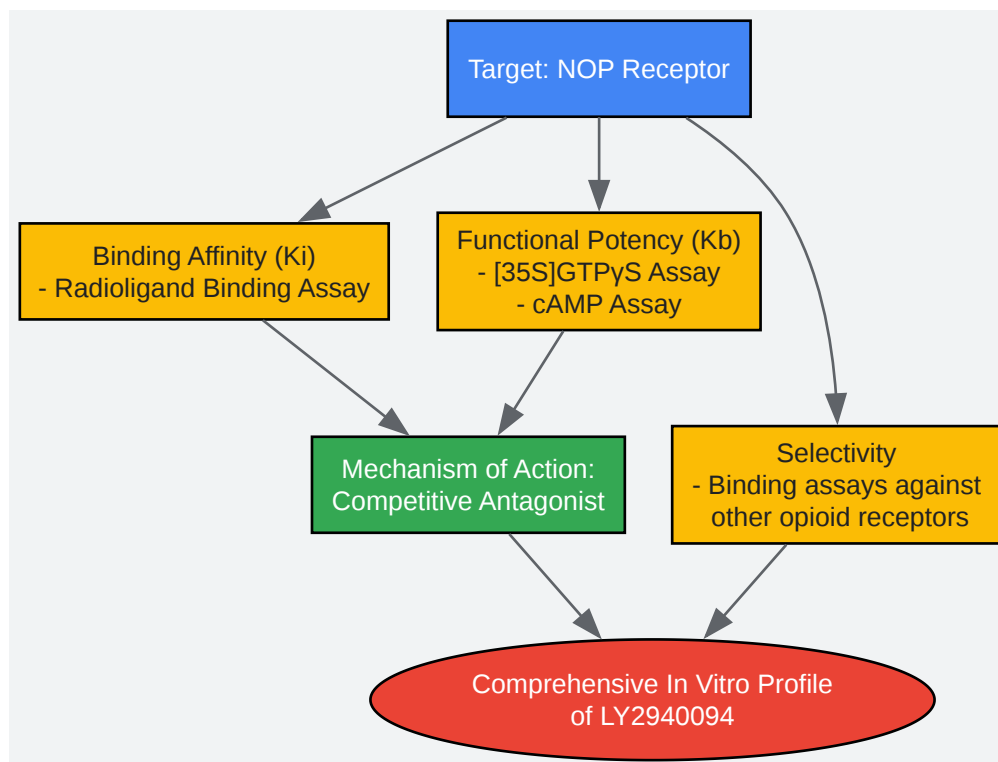
Experimental Workflow for a Radioligand Binding Assay



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Caption: Workflow for determining the binding affinity of LY2940094.

Logical Relationship of In Vitro Characterization



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Caption: Logical flow of the in vitro characterization of LY2940094.

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